

An In-depth Technical Guide to the Chemical Properties of Direct Red 81

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 81

Cat. No.: B15597964

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Direct Red 81** (C.I. 28160), a widely used disazo dye. The information is curated for professionals in research and development who require detailed technical data, including experimental methodologies.

Chemical and Physical Properties

Direct Red 81 is a synthetic organic compound classified as a direct azo dye.^[1] Its structure features two azo (-N=N-) groups, which act as the chromophore responsible for its intense red color.^[2] The presence of sodium sulfonate groups enhances its water solubility, allowing it to directly bind to cellulosic fibers without the need for a mordant.^{[1][3]} At room temperature, it typically appears as an odorless, dark red to maroon powder.^[1]

Identification and Structure

Property	Value	Reference
IUPAC Name	disodium;7-benzamido-4-hydroxy-3-[[4-[(4-sulfonatophenyl)diazenyl]phenyl]diazenyl]naphthalene-2-sulfonate	[4]
Synonyms	C.I. Direct Red 81, Sirius Red 4B, Chlorantine Fast Red 5B, Direct Red 4B, C.I. 28160	[2][5]
CAS Number	2610-11-9	[4]
Molecular Formula	C ₂₉ H ₁₉ N ₅ Na ₂ O ₈ S ₂	[1][6]
Molecular Weight	675.6 g/mol	[4][6][7]
Chemical Class	Disazo Dye	[2][8]

Physicochemical Data

Property	Value	Reference
Appearance	Red to dark red powder	[2][9]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in most organic solvents.	[2][7]
Water solubility: 40 g/L at 60 °C	[2][9]	
Melting Point	>240 °C (decomposes)	[5]
pH (aqueous solution)	~7.5	[6]

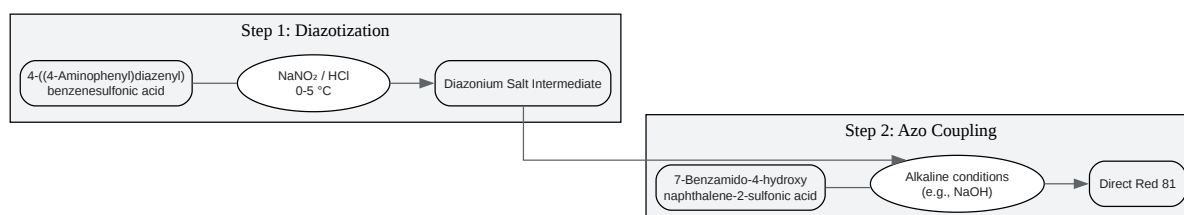
Spectroscopic Data

Property	Value	Reference
λ _{max} (in H ₂ O)	509 nm	[1]

Synthesis and Reactivity

Synthesis

Direct Red 81 is synthesized through a two-step process involving diazotization followed by an azo coupling reaction.[2] The general manufacturing method involves the diazotization of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid, which is then coupled with 7-benzamido-4-hydroxynaphthalene-2-sulfonic acid under alkaline conditions.[1][2]



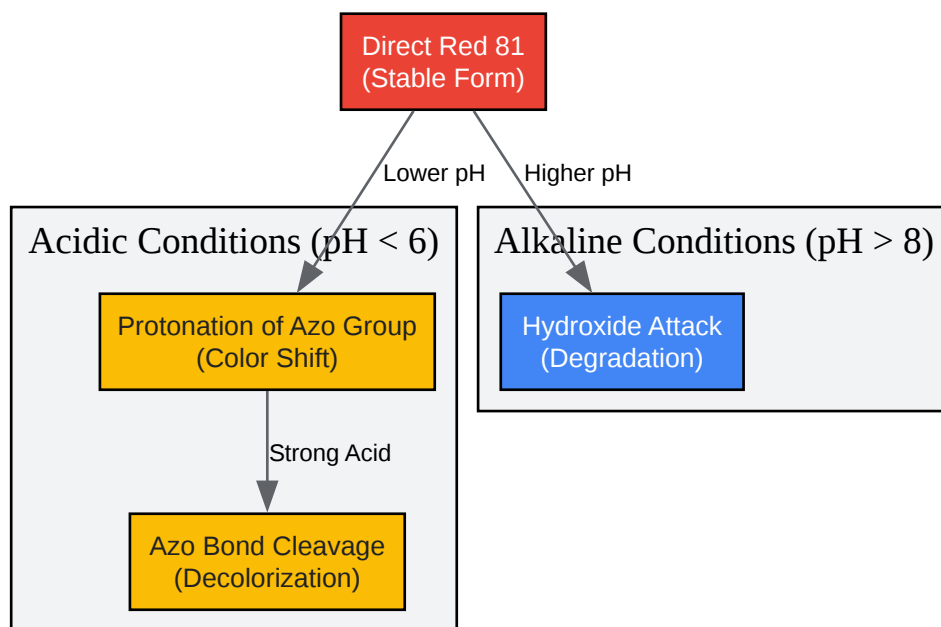
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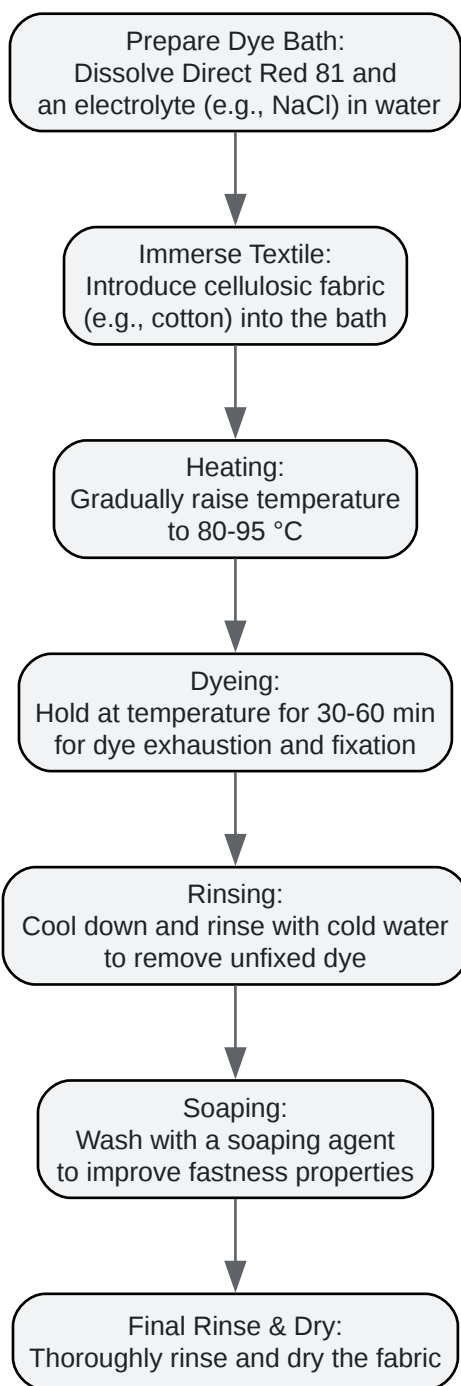
Caption: General synthesis pathway for **Direct Red 81**.

Chemical Stability

Direct Red 81 is stable under normal storage conditions—a cool, dry, well-ventilated area away from direct sunlight and heat.[6] Its stability is pH-dependent. The dye is most stable in neutral pH ranges (approx. 6-8).[10]

- **Acidic Conditions (pH < 6):** Protonation of the azo groups can occur, leading to a color shift. Under strongly acidic conditions, the azo bonds may cleave, causing the dye to degrade and lose its color.[10] In the presence of strong hydrochloric acid, a yellow-olive brown precipitate is formed.[2][9] When treated with strong sulfuric acid, the dye solution turns dark blue.[2][9]
- **Alkaline Conditions (pH > 8):** In strongly alkaline solutions, hydroxide ions can attack the functional groups of the dye, potentially leading to degradation.[10] The addition of a thick sodium hydroxide solution results in a purple precipitate.[2][9]





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Direct Red 81]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597964#what-are-the-chemical-properties-of-direct-red-81]

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